

1-Methylcyclohexanecarbaldehyde molecular weight and formula

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Compound of Interest

Compound Name: **1-Methylcyclohexanecarbaldehyde**

Cat. No.: **B1312212**

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Technical Guide: 1-Methylcyclohexanecarbaldehyde

Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Methylcyclohexanecarbaldehyde, also known as 1-formyl-1-methylcyclohexane, is an aldehyde derivative of methylcyclohexane. Its chemical structure, characterized by a cyclohexane ring with a methyl and a formyl group attached to the same carbon atom, makes it a subject of interest in organic synthesis and as a potential building block in the development of more complex molecules. This document provides a concise overview of its fundamental molecular properties.

Molecular Data

The core quantitative data for **1-Methylcyclohexanecarbaldehyde** is summarized in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O	[1] [2] [3] [4]
Molecular Weight	126.20 g/mol	[1] [2] [3]
CAS Number	6140-64-3	[1] [2]

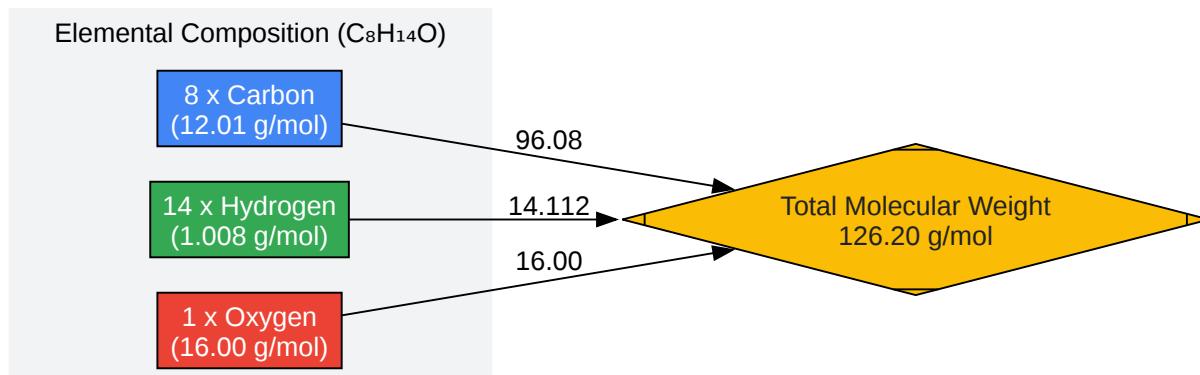
Chemical Structure

The structural formula of a molecule is fundamental to understanding its chemical behavior and reactivity. The diagram below illustrates the atomic arrangement and bonding of **1-Methylcyclohexanecarbaldehyde**.

Figure 1: Chemical structure of **1-Methylcyclohexanecarbaldehyde**.

Logical Relationship of Molecular Components

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The following diagram illustrates the logical relationship between the elemental composition of **1-Methylcyclohexanecarbaldehyde** and its total molecular weight.



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Figure 2: Derivation of Molecular Weight from Elemental Composition.

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References

- 1. scbt.com [scbt.com]
- 2. 1-methylcyclohexanecarbaldehyde 95% | CAS: 6140-64-3 | AChemBlock [achemblock.com]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. 1-Methylcyclohexane-1-carboxaldehyde | C8H14O | CID 11137168 - PubChem [pubchem.ncbi.nlm.nih.gov]
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